

Introduction and Systematic Nomenclature

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,4-Di([1,1'-biphenyl]-4-yl)-6-chloro-1,3,5-triazine

Cat. No.: B3028309

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2-chloro-4,6-diphenyl-1,3,5-triazine is a heterocyclic aromatic compound that has garnered significant attention for its utility as a building block in organic synthesis. Its structure, featuring a reactive chlorine atom on a triazine core flanked by two phenyl groups, makes it an ideal precursor for creating more complex molecules with desirable electronic properties.

IUPAC Name: The systematic name for this compound, as established by the International Union of Pure and Applied Chemistry (IUPAC), is 2-chloro-4,6-diphenyl-1,3,5-triazine^{[1][2]}. The nomenclature is derived as follows:

- **1,3,5-triazine:** This denotes the core six-membered ring containing three nitrogen atoms at positions 1, 3, and 5.
- **2-chloro:** A chlorine atom is substituted at the second position of the triazine ring.
- **4,6-diphenyl:** Two phenyl groups are attached at the fourth and sixth positions of the ring.

This compound is also commonly referenced by its CAS (Chemical Abstracts Service) number: 3842-55-5^[1].

Physicochemical Properties

The physical and chemical characteristics of 2-chloro-4,6-diphenyl-1,3,5-triazine are crucial for its handling, storage, and application in various synthetic procedures.

Property	Value	Source
Molecular Formula	C15H10ClN3	[1][2]
Molecular Weight	267.71 g/mol	[1][3]
Appearance	White to off-white or yellow crystalline powder	[3][4][5]
Melting Point	138-140 °C	[3][4]
Boiling Point	~485.1 °C	[3]
Density	~1.265 g/cm ³	[3]
Solubility	Insoluble in water, soluble in organic solvents like ethanol and acetone.	[4]

The thermal stability indicated by its high melting and boiling points makes it suitable for a range of chemical synthesis processes that may require elevated temperatures[3]. The chlorine atom on the triazine ring provides a reactive site for nucleophilic substitution reactions, which is fundamental to its application as a synthetic intermediate[3].

Synthesis of 2-chloro-4,6-diphenyl-1,3,5-triazine

The synthesis of 2-chloro-4,6-diphenyl-1,3,5-triazine can be achieved through various methods, often starting from cyanuric chloride (2,4,6-trichloro-1,3,5-triazine), a cost-effective and readily available precursor. The differential reactivity of the chlorine atoms on the triazine ring allows for sequential substitution.

One common synthetic route involves a Suzuki coupling reaction. Below is a detailed protocol for a laboratory-scale synthesis.

Experimental Protocol: Suzuki Coupling Synthesis

Objective: To synthesize 2-chloro-4,6-diphenyl-1,3,5-triazine from 1,3,5-trichloro-1,3,5-triazine and phenylboronic acid.

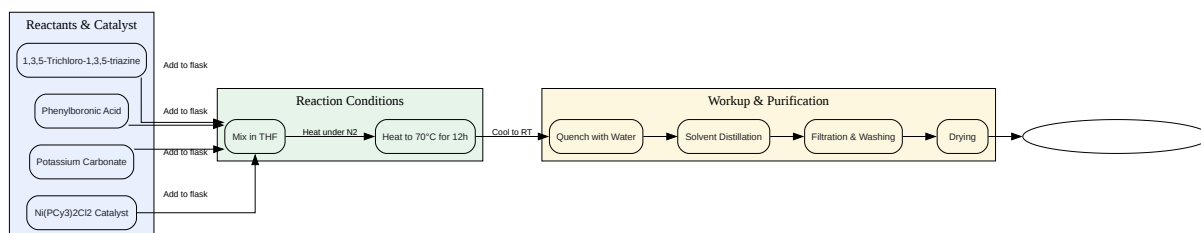
Materials:

- 1,3,5-trichloro-1,3,5-triazine (cyanuric chloride)
- Phenylboronic acid
- Potassium carbonate (K_2CO_3)
- Bis(tricyclohexylphosphine)nickel(II) dichloride $[Ni(PCy_3)_2Cl_2]$ (catalyst)
- Tetrahydrofuran (THF), anhydrous
- Deionized water

Procedure:

- In a 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, condenser, and nitrogen inlet, add 18.5 g (0.1 mol) of 1,3,5-trichloro-1,3,5-triazine and 100 g of anhydrous tetrahydrofuran.
- To this solution, add 26.8 g (0.22 mol) of phenylboronic acid, 34.5 g (0.25 mol) of potassium carbonate, and 1 g of the $Ni(PCy_3)_2Cl_2$ catalyst.
- Stir the mixture and heat it to 70 °C under a nitrogen atmosphere.
- Maintain the reaction at this temperature for 12 hours, monitoring the progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the flask to room temperature.
- Quench the reaction by adding 100 mL of deionized water.
- Distill the mixture to recover the tetrahydrofuran solvent.
- Filter the remaining aqueous mixture to collect the solid product.
- Wash the filter cake with water until the filtrate is neutral.
- Dry the solid product under vacuum to yield 2-chloro-4,6-diphenyl-1,3,5-triazine.

Expected Yield: Approximately 94.1% with a purity of around 98.9%^[6].



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Caption: Workflow for the synthesis of 2-chloro-4,6-diphenyl-1,3,5-triazine.

Core Applications in Organic Electronics

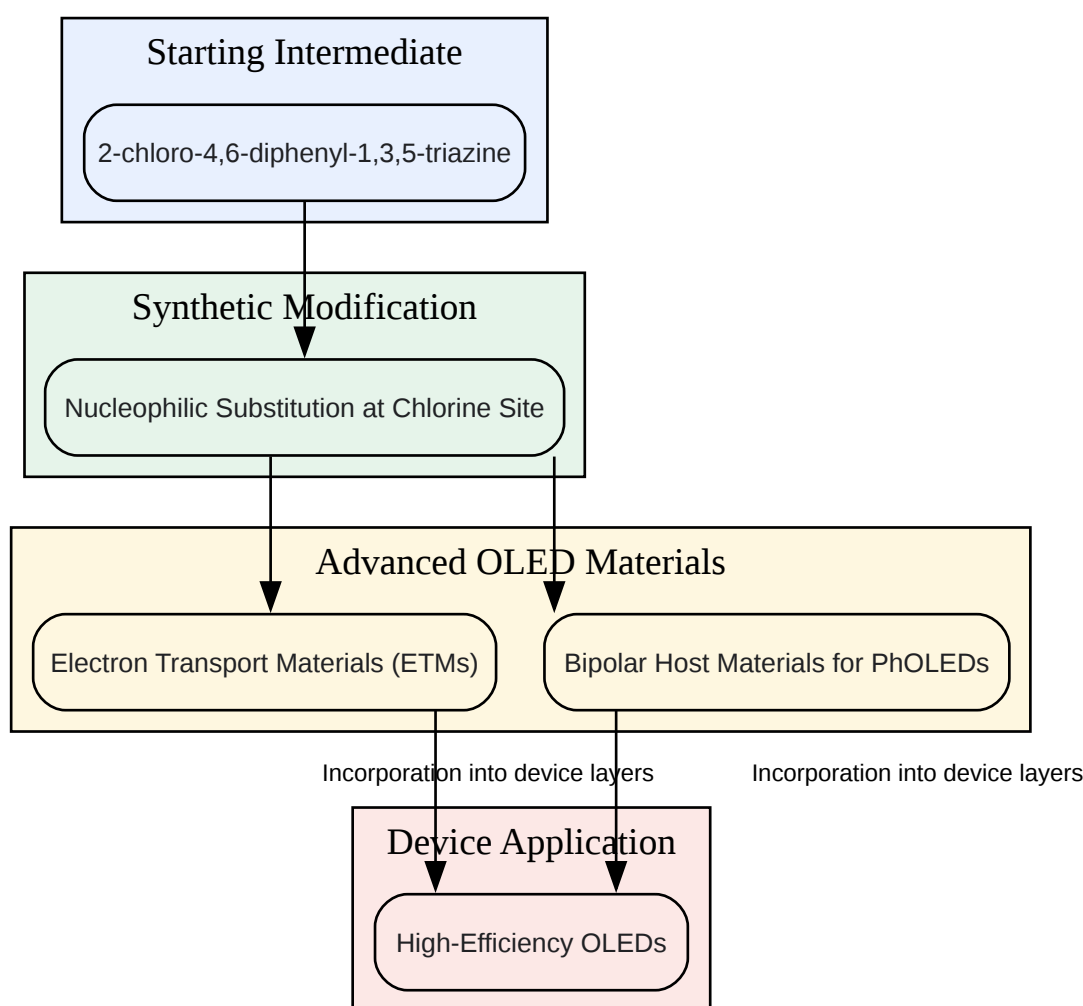
The primary application of 2-chloro-4,6-diphenyl-1,3,5-triazine is as a crucial intermediate in the synthesis of materials for Organic Light-Emitting Diodes (OLEDs)[3][5]. Its structure allows for the creation of advanced materials with tailored electronic properties.

Electron Transport Materials (ETMs)

2-chloro-4,6-diphenyl-1,3,5-triazine is a foundational component in the synthesis of organic electron transport materials (ETMs)[3]. The electron-deficient nature of the triazine ring facilitates efficient electron injection and transport within an OLED device. By reacting the chlorine atom with other organic moieties, researchers can develop molecules with high electron mobility, which is essential for the performance, brightness, and longevity of OLED displays[3].

Host Materials for Phosphorescent OLEDs (PhOLEDs)

In phosphorescent OLEDs, host materials are required to efficiently transfer energy to the phosphorescent dopants. 2-chloro-4,6-diphenyl-1,3,5-triazine serves as a building block for novel bipolar host materials[7]. These materials possess both electron- and hole-transporting capabilities, leading to a more balanced charge distribution within the emissive layer of the OLED. This results in highly efficient devices with reduced efficiency roll-off at high brightness levels[7].



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Caption: Application pathway from intermediate to advanced OLED materials.

Safety and Handling

2-chloro-4,6-diphenyl-1,3,5-triazine is classified as a hazardous substance and requires careful handling. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is known to cause skin and serious eye irritation[1]. It may also cause respiratory irritation[1].

Recommended Handling Precautions:

- Use in a well-ventilated area or under a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Store in a cool, dry, and well-ventilated place, away from incompatible materials.

Conclusion

2-chloro-4,6-diphenyl-1,3,5-triazine is a compound of significant interest in the field of materials science, particularly for its role in the development of next-generation organic electronics. Its well-defined IUPAC nomenclature, characterized physicochemical properties, and established synthetic routes make it a valuable tool for researchers. The ability to functionalize this molecule has led to the creation of high-performance electron transport and host materials, directly contributing to the advancement of OLED technology. As research continues, the demand for high-purity 2-chloro-4,6-diphenyl-1,3,5-triazine is expected to grow, further solidifying its importance as a key chemical intermediate.

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- To cite this document: BenchChem. [Introduction and Systematic Nomenclature]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028309#iupac-name-for-c27h18cln3]

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